

Personal protective equipment for handling CCG 203769

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Compound of Interest

Compound Name: CCG 203769

Cat. No.: B15607844

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Essential Safety and Handling Guide for CCG 203769

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This guide provides critical safety and logistical information for the handling, storage, and disposal of the RGS4 inhibitor, **CCG 203769**. The following procedures are designed to ensure the safety of laboratory personnel and to maintain the integrity of the compound.

Personal Protective Equipment (PPE)

While **CCG 203769** is not classified as a hazardous substance, adherence to standard laboratory safety protocols is essential to minimize exposure and ensure a safe working environment.

Operation	Required Personal Protective Equipment
Handling of pure compound (liquid)	- Standard laboratory coat- Safety glasses with side shields- Nitrile gloves
Preparation of solutions	- Standard laboratory coat- Safety glasses with side shields- Nitrile gloves- Use of a chemical fume hood is recommended, especially when working with volatile solvents like DMSO.
General laboratory use	- Standard laboratory coat- Safety glasses with side shields- Nitrile gloves

Operational Plans

Handling and Storage

CCG 203769 is a colorless to light yellow liquid[1]. Adherence to the following handling and storage protocols is crucial for maintaining its stability and efficacy.

- Initial Receipt and Storage: Upon receipt, the pure form of **CCG 203769** should be stored at -20°C for long-term stability (up to 3 years) or at 4°C for shorter periods (up to 2 years)[1].
- Preparation of Stock Solutions:
 - Due to its hygroscopic nature, it is recommended to use newly opened DMSO for the preparation of stock solutions[1].
 - To prepare a stock solution, dissolve **CCG 203769** in DMSO to a concentration of up to 62.5 mg/mL (308.99 mM)[1]. The use of an ultrasonic bath may be necessary to fully dissolve the compound[1].
 - Store stock solutions in tightly sealed vials at -80°C for up to 6 months or at -20°C for up to 1 month[1].
 - Before use, allow the product to equilibrate to room temperature for at least one hour prior to opening the vial.
- General Handling:

- Avoid direct contact with skin and eyes.
- Work in a well-ventilated area. A chemical fume hood is recommended when handling larger quantities or preparing solutions.
- Prevent the formation of aerosols.

Emergency Procedures

In the event of an emergency, follow these procedures:

- Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing.
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, seek medical attention.
- Inhalation: Move the person to fresh air and keep them comfortable for breathing. If respiratory symptoms develop, seek medical attention.
- Ingestion: Rinse mouth with water. Do NOT induce vomiting. Seek medical attention if you feel unwell.
- Spill:
 - For small spills, absorb the liquid with an inert material (e.g., vermiculite, sand, or earth) and place it in a suitable container for disposal.
 - Ventilate the area and wash the spill site after material pickup is complete.
 - For larger spills, evacuate the area and contact your institution's environmental health and safety department.

Disposal Plan

Dispose of **CCG 203769** and its solutions in accordance with all applicable local, state, and federal regulations.

- Unused Compound and Solutions: Dispose of as chemical waste. Do not pour down the drain.
- Contaminated Materials: Any materials contaminated with **CCG 203769** (e.g., pipette tips, gloves, absorbent materials) should be placed in a sealed container and disposed of as chemical waste.

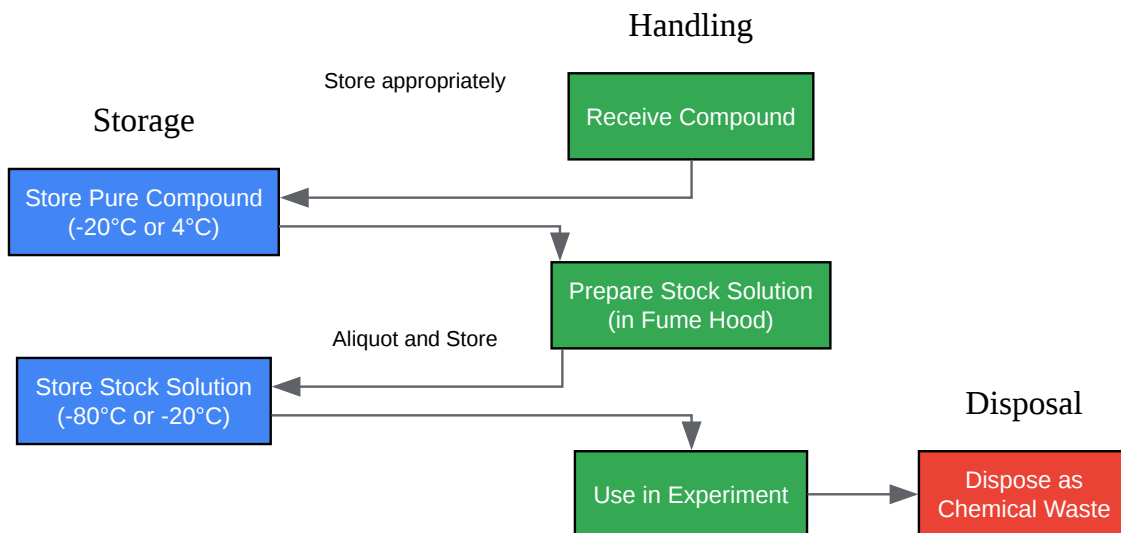
Quantitative Data Summary

The following table summarizes the key quantitative data for **CCG 203769**.

Property	Value	Source
Molecular Formula	C ₈ H ₁₄ N ₂ O ₂ S	[1]
Molecular Weight	202.27 g/mol	[1]
Appearance	Colorless to light yellow liquid	[1]
Density	1.179 ± 0.06 g/cm ³	[1]
Purity	>98%	
CAS Number	410074-60-1	
Solubility in DMSO	62.5 mg/mL (308.99 mM)	[1]
Storage (Pure Form)	-20°C for 3 years, 4°C for 2 years	[1]
Storage (In Solvent)	-80°C for 6 months, -20°C for 1 month	[1]

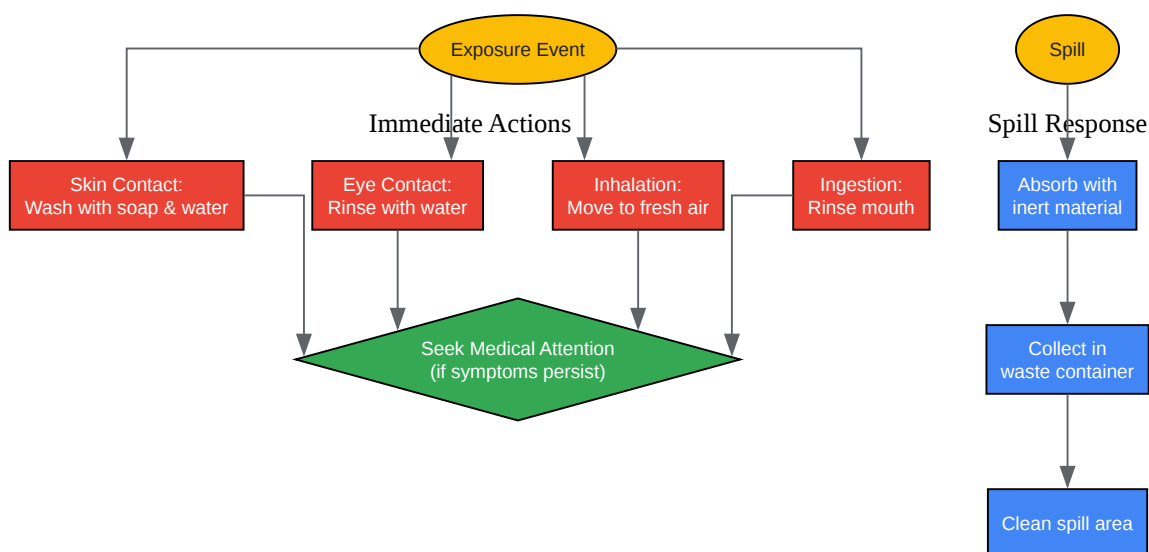
Visual Workflows

The following diagrams illustrate the standard handling and emergency procedures for **CCG 203769**.



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Caption: Standard workflow for the storage, handling, and disposal of **CCG 203769**.



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Caption: Emergency procedures for exposure and spills involving **CCG 203769**.

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References

- 1. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
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